

# An In-depth Technical Guide to trans-2-Butenal Diethyl Acetal

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## Compound of Interest

Compound Name: *trans-2-Butenal diethyl acetal*

CAS No.: 10602-34-3

Cat. No.: B082193

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## Foreword

**trans-2-Butenal diethyl acetal**, also known as crotonaldehyde diethyl acetal, is a valuable intermediate in organic synthesis. As an acetal of an  $\alpha,\beta$ -unsaturated aldehyde, it provides a masked carbonyl functionality that is stable under basic conditions, allowing for selective transformations elsewhere in a molecule. Its strategic importance is notable in the synthesis of complex natural products and pharmaceutical agents, where precise control of reactivity is paramount. This guide offers a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on practical insights for laboratory and development settings.

## Core Molecular Attributes

**trans-2-Butenal diethyl acetal** is characterized by the molecular formula  $C_8H_{16}O_2$  and a molecular weight of 144.21 g/mol. Its structure features a central carbon atom bonded to two ethoxy groups and a trans-configured but-2-enyl group. This arrangement is key to its utility as a protective group and a building block in synthesis.

Table 1: Physicochemical and Identification Data

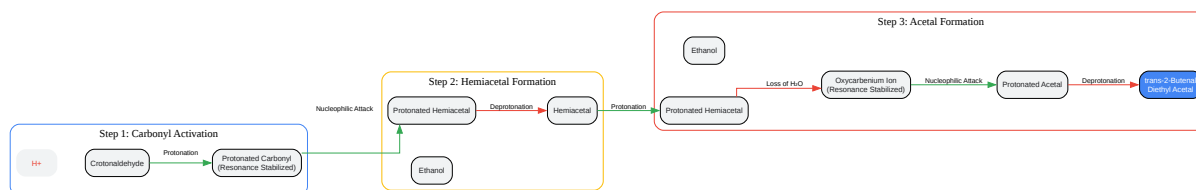
Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	
Linear Formula	CH <sub>3</sub> CH=CHCH(OC <sub>2</sub> H <sub>5</sub> ) <sub>2</sub>	
Molecular Weight	144.21 g/mol	
CAS Number	63511-92-2	
Synonyms	(2E)-1,1-diethoxybut-2-ene, trans-crotonaldehyde diethyl acetal	
Appearance	Colorless to pale yellow clear liquid	
Boiling Point	146-150 °C (lit.)	
Density	0.831 g/mL at 25 °C (lit.)	
Refractive Index	n <sub>20</sub> /D 1.412 (lit.)	
Flash Point	38.9 °C	

## Synthesis and Mechanistic Considerations

The primary route to **trans-2-butenal diethyl acetal** is through the acid-catalyzed acetalization of trans-2-butenal (crotonaldehyde) with ethanol. This reaction is a classic example of carbonyl protection.

### Reaction Mechanism: Acid-Catalyzed Acetalization

The formation of the acetal proceeds through a well-established, reversible mechanism. The key is the activation of the carbonyl group by an acid catalyst, making it more susceptible to nucleophilic attack by the weakly nucleophilic ethanol.



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